

Preparation of Olisutrigine Bromide Stock Solutions: Application Notes and Protocols

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Compound of Interest

Compound Name: *Olisutrigine bromide*

Cat. No.: *B15588556*

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Abstract

Olisutrigine bromide is a chemical compound of interest in various research and drug development applications. The preparation of accurate and stable stock solutions is a critical first step for any in vitro or in vivo experimentation to ensure reproducible results. This document provides a detailed protocol for the preparation of **Olisutrigine bromide** stock solutions. Due to the limited availability of public data on its solubility, this guide includes a preliminary procedure for solubility determination in common laboratory solvents.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Olisutrigine bromide** is essential for accurate stock solution preparation.

Property	Value	Source
CAS Number	1393836-45-7	
Molecular Weight	443.47 g/mol	
Chemical Formula	C ₂₅ H ₃₅ BrN ₂	
Purity	>98% (batch-specific, refer to Certificate of Analysis)	
Appearance	To be determined (often a solid)	

Storage and Stability

Proper storage is crucial to maintain the integrity of **Olisutrigine bromide**.

Form	Storage Condition	Duration
Solid Compound	Dry, dark at 0 - 4°C	Short-term (days to weeks)
Dry, dark at -20°C	Long-term (months to years)	
Stock Solutions	0 - 4°C	Short-term (days to weeks)
-20°C	Long-term (months)	

Note: The compound is considered stable for several weeks during standard shipping at ambient temperatures.

Experimental Protocol: Preparation of Stock Solutions

This protocol outlines the steps for preparing a stock solution of **Olisutrigine bromide**. A preliminary solubility test is recommended as specific solubility data is not widely available.

Materials

- **Olisutrigine bromide** (solid)

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettors and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Preliminary Solubility Determination

As the solubility of **Olisutrigine bromide** in common solvents is not definitively published, a small-scale solubility test is advised.

- Weigh a small, precise amount of **Olisutrigine bromide** (e.g., 1 mg) into a microcentrifuge tube.
- Add a small, measured volume of the desired solvent (e.g., 100 μ L of DMSO) to achieve a high initial concentration.
- Vortex the mixture thoroughly for 1-2 minutes.
- Visually inspect the solution for any undissolved particulate matter.
- If the compound has not fully dissolved, incrementally add more solvent and repeat the vortexing step until a clear solution is achieved.
- Record the final volume of solvent used to calculate the approximate maximum solubility.

Stock Solution Preparation (Example: 10 mM in DMSO)

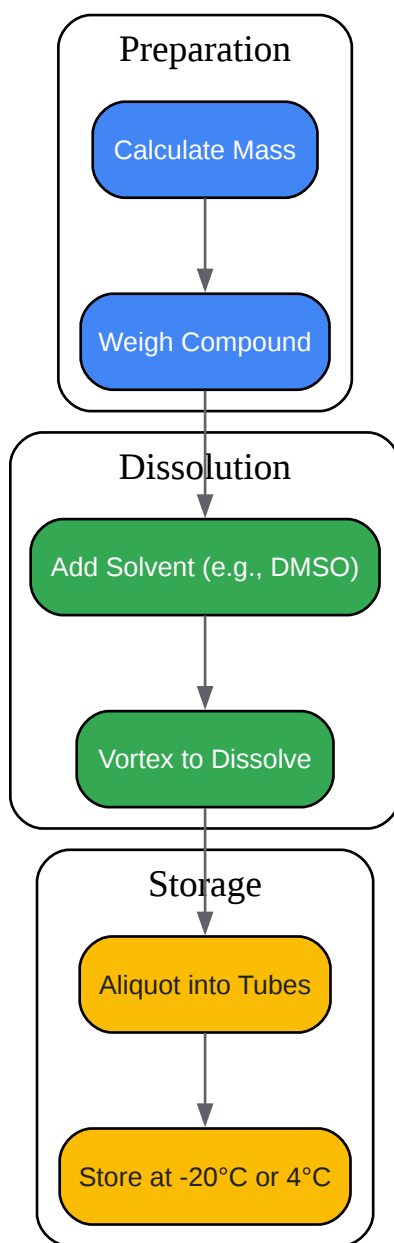
This section provides an example protocol for preparing a 10 mM stock solution. The final concentration should be adjusted based on experimental needs and determined solubility.

- Safety First: Don appropriate PPE before handling the compound and solvent.

- Calculation:
 - To prepare a 10 mM stock solution, the required mass of **Olisutrigine bromide** can be calculated using the following formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} * \text{Volume (mL)} * \text{Molecular Weight (g/mol)} / 1000$
 - For example, to prepare 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} * 1 \text{ mL} * 443.47 \text{ g/mol} / 1000 = 4.4347 \text{ mg}$
- Weighing: Accurately weigh the calculated amount of **Olisutrigine bromide** using a calibrated analytical balance. Transfer the solid to a sterile microcentrifuge tube.
- Dissolution:
 - Add the desired volume of anhydrous DMSO to the tube containing the solid compound.
 - Cap the tube tightly and vortex thoroughly until the solid is completely dissolved, ensuring a homogenous solution. Gentle warming (e.g., in a 37°C water bath) may aid dissolution, but stability at elevated temperatures should be considered.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
 - Store the aliquots at -20°C for long-term storage or at 4°C for short-term use.

Workflow and Diagrams

Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **Olisutrigine bromide** stock solution.

Conclusion

This protocol provides a comprehensive guide for the preparation of **Olisutrigine bromide** stock solutions for experimental use. Given the current lack of publicly available solubility data, it is imperative for researchers to perform a preliminary solubility assessment to ensure the

preparation of accurate and effective solutions. Adherence to these guidelines for calculation, dissolution, and storage will contribute to the reliability and reproducibility of experimental outcomes.

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